

What is the chemical structure of Chlorhexidine Digluconate Impurity K?

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Chlorhexidine Digluconate Impurity K*
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The Chemical Structure and Analytical Profiling of **Chlorhexidine Digluconate Impurity K**: A Comprehensive Technical Guide

Executive Summary

Chlorhexidine (CHD) is a broad-spectrum bisbiguanide antiseptic widely used in clinical and dental settings. However, its molecular stability is highly dependent on formulation pH and environmental conditions. Impurity K, officially recognized in the European Pharmacopoeia (EP) and United States Pharmacopeia (USP), is a primary hydrolytic degradation product of chlorhexidine [1]. Because Impurity K serves as a mechanistic bridge to highly toxic downstream degradants, understanding its structural elucidation, formation kinetics, and analytical quantification is a critical quality attribute (CQA) for drug development professionals.

Chemical Identity & Structural Elucidation

Structurally, Impurity K is designated as oxochlorhexidine. The transformation from the parent API involves the replacement of a terminal imine group ($=NH$) within one of the biguanide moieties with a carbonyl oxygen ($=O$), resulting in a localized urea derivative [2]. This

oxygenation increases the molecular weight by approximately 1 Da (loss of NH at 15 Da, gain of O at 16 Da).

Table 1: Physicochemical & Chromatographic Properties of Impurity K

Property	Value
Chemical Name	Chlorhexidine EP Impurity K
IUPAC Name	1-[N'-[6-[[amino-[(E)-[amino-(4-chloroanilino)methylidene]amino]methylidene]amino]hexyl]carbamidoyl]-3-(4-chlorophenyl)urea
CAS Number	1381962-77-1 (Free Base)
Molecular Formula	C ₂₂ H ₂₉ Cl ₂ N ₉ O
Molecular Weight	506.43 g/mol
Relative Retention Time (RRT)	~1.38 - 1.40 (relative to Chlorhexidine)
Primary Mechanism of Formation	Hydrolysis of biguanide imine to urea

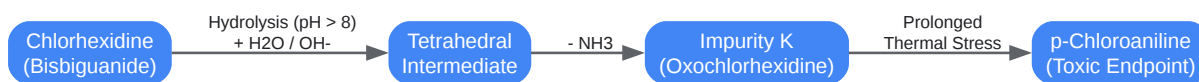
Mechanistic Pathway of Degradation

The degradation of chlorhexidine into Impurity K is a classic example of pH-dependent nucleophilic substitution.

The Causality of Formation: The carbon atoms within the biguanide groups of chlorhexidine are highly electrophilic. This is driven by the strong electron-withdrawing effect of the adjacent nitrogen atoms and the conjugated p-chloroaniline ring. Under alkaline conditions (pH > 8.0) or during thermal stress (e.g., terminal sterilization via autoclaving), hydroxide ions (OH⁻) or water molecules act as nucleophiles, attacking the electron-deficient imine carbon [3].

This attack forms an unstable tetrahedral intermediate. To resolve the steric and electronic strain, the intermediate collapses by expelling the best available leaving group—ammonia (NH₃)—yielding a stable carbonyl group. This urea derivative is Impurity K. If thermal or pH

stress continues, Impurity K undergoes further hydrolytic cleavage, ultimately releasing p-chloroaniline (PCA), a known hemotoxin and carcinogen [4].



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Fig 1: Hydrolytic degradation pathway of Chlorhexidine to Impurity K and p-Chloroaniline.

Analytical Methodology: Compendial HPLC-UV Detection

Quantifying Impurity K requires a highly specific reversed-phase high-performance liquid chromatography (RP-HPLC) method capable of resolving closely related structural analogs [5].

The Causality of Method Design: Chlorhexidine and Impurity K possess multiple basic nitrogen centers ($pK_a \sim 10.8$). If analyzed on a standard silica-based C18 column using a neutral mobile phase, these cationic groups will undergo severe secondary interactions with unendcapped, negatively charged silanol groups ($Si-O^-$) on the stationary phase, resulting in extreme peak tailing and loss of resolution.

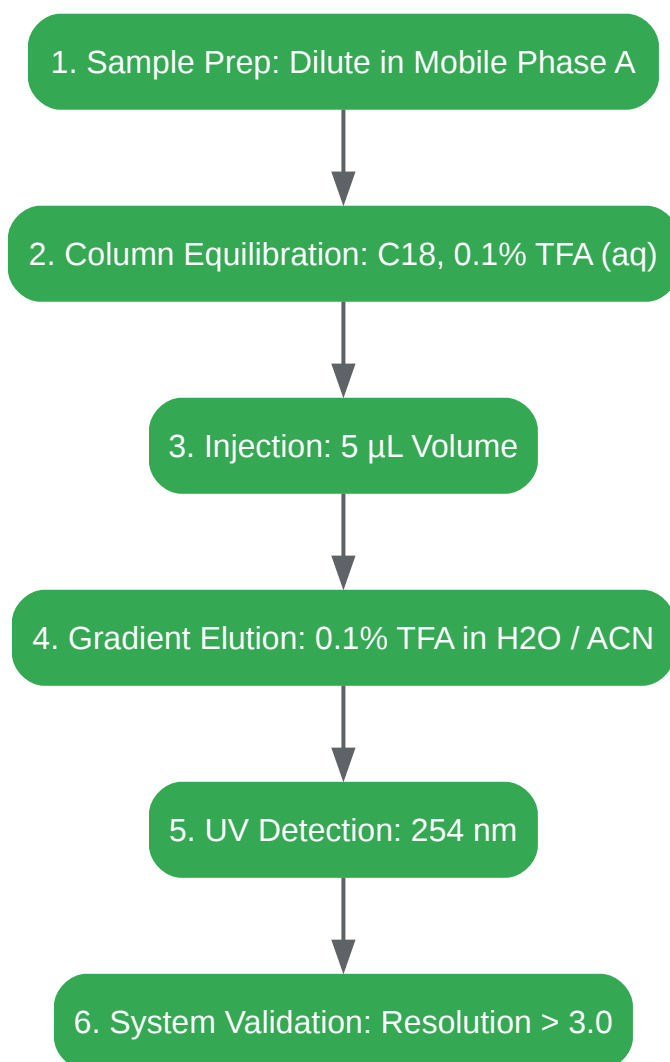
To counteract this, 0.1% Trifluoroacetic acid (TFA) is employed in the mobile phase. TFA serves a dual, causal purpose:

- It lowers the pH to < 3.0 , fully protonating the silanols (neutralizing them to $Si-OH$) to eliminate secondary ionic interactions.
- It acts as a hydrophobic ion-pairing agent, forming a neutral, lipophilic complex with the basic analytes. This allows the molecules to partition cleanly into the C18 stationary phase, ensuring sharp, symmetrical peaks [6].

Step-by-Step Self-Validating Protocol

Note: This protocol incorporates a mandatory System Suitability Test (SST) to ensure the method is self-validating prior to sample injection.

- Step 1: Mobile Phase Preparation
 - Mobile Phase A: 0.1% TFA in highly purified Water (v/v).
 - Mobile Phase B: 0.1% TFA in Acetonitrile (v/v).
- Step 2: Chromatographic Setup
 - Column: Endcapped C18, 4.6 x 250 mm, 5 μ m particle size.
 - Flow Rate: 1.0 mL/min.
 - Detection: UV at 254 nm.
 - Gradient Program: Initial hold at 20% B; linear ramp to 90% B over 30 minutes to elute highly retained impurities.
- Step 3: System Suitability Validation (Critical)
 - Inject a compendial SST standard containing Chlorhexidine, Impurity L, Impurity G, and Impurity B.
 - Validation Gate: The run is only valid if the chromatographic resolution (R_s) between Impurity L and Impurity G is ≥ 3.0 , and the peak-to-valley ratio for Impurity B is ≥ 2.0 . This proves the ion-pairing mechanism is functioning correctly.
- Step 4: Sample Injection & Quantification
 - Inject 5 μ L of the sample. Impurity K will elute at a Relative Retention Time (RRT) of approximately 1.38 to 1.40 against the main chlorhexidine peak.



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Fig 2: Step-by-step analytical workflow for HPLC-UV quantification of Impurity K.

Implications for Formulation Stability

To prevent the formation of Impurity K during the lifecycle of a drug product, formulators must strictly control the microenvironment of the API. Aqueous solutions of chlorhexidine digluconate are most stable within a narrow pH range of 5.0 to 7.0. Formulations must avoid alkaline excipients and should not be subjected to terminal steam sterilization (autoclaving at 121°C) if the concentration exceeds 1.0%, as the thermal energy exponentially accelerates the hydrolytic conversion of the biguanide to the urea derivative.

References

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- To cite this document: BenchChem. [What is the chemical structure of Chlorhexidine Digluconate Impurity K?]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b14104324/docs#what-is-the-chemical-structure-of-chlorhexidine-digluconate-impurity-k>]

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